S-2238: A Chromogenic Substrate for Thrombin Activity Assays

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Compound of Interest

Compound Name: *S-22153*

Cat. No.: *B1680385*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of S-2238, a highly specific chromogenic substrate for the serine protease thrombin. Thrombin plays a pivotal role in the blood coagulation cascade, and its accurate measurement is crucial in various research and clinical settings. This document details the chemical properties, kinetic parameters, and assay protocols for S-2238, offering a valuable resource for professionals in hemostasis research and anticoagulant drug development.

Core Principles of S-2238 in Thrombin Activity Measurement

S-2238 is a synthetic tripeptide, H-D-Phenylalanyl-L-pipecolyl-L-arginine-p-nitroaniline dihydrochloride, designed to mimic the natural substrate of thrombin.[1][2] The principle of the assay is based on the enzymatic cleavage of the substrate by thrombin at the arginine-p-nitroaniline bond. This reaction releases the chromophore p-nitroaniline (pNA), which results in a measurable increase in absorbance at 405 nm.[2][3][4] The rate of pNA formation is directly proportional to the thrombin activity in the sample.[2][4]

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Physicochemical and Kinetic Properties of S-2238

A thorough understanding of the chemical and kinetic characteristics of S-2238 is essential for accurate and reproducible experimental design.

Property	Value	Reference
Chemical Name	H-D-Phenylalanyl-L-pipecolyl-L-arginine-p-nitroaniline dihydrochloride	[1][2]
Formula	H-D-Phe-Pip-Arg-pNA · 2HCl	[1][2]
Molecular Weight	625.6 g/mol	[1][2]
Molar Extinction Coefficient (ε) at 316 nm	1.27 x 10^4 mol^{-1} L cm^{-1}	[1][2][4]
Solubility in H_2O	> 10 mmol/L	[1][2][4]
Recommended Stock Solution	1-2 mmol/L in H_2O	[2][4][5]

Table 1: Physicochemical Properties of S-2238

The kinetic parameters of the interaction between S-2238 and thrombin have been well-characterized, providing a basis for quantitative enzyme activity assays.

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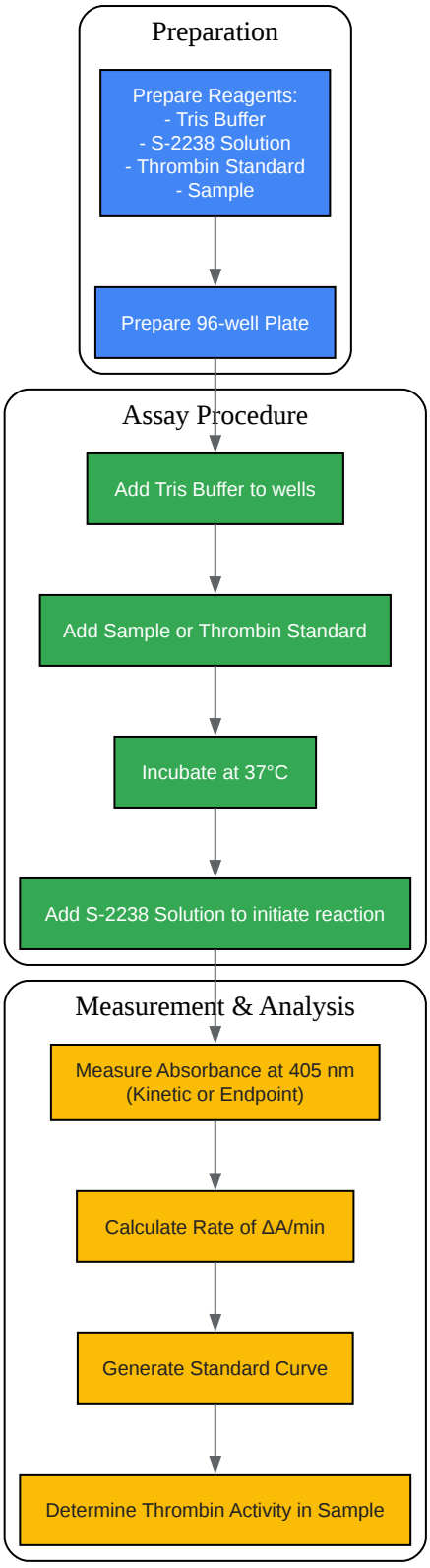
Enzyme	K_m (μM)	kcat (s^{-1})	kcat/K_m ($L \cdot mol^{-1} \cdot s^{-1}$)	Conditions	Reference
Human α-Thrombin	7	-	-	37°C, pH 8.3	[2][4][5]
Human α-Thrombin	1.6 - 16	35 - 130	4.7 - 52	23°C, pH 7.8	[6]
Bovine α-Thrombin	9	-	-	37°C, pH 8.3	[2][4][5]
Bovine α-Thrombin	1.6 - 16	35 - 130	4.7 - 52	23°C, pH 7.8	[6]
Bovine α-Thrombin	3.65 ± 0.3	-	-	-	[7]

Table 2: Kinetic Constants of Thrombin with S-2238

Thrombin's Role in the Coagulation Cascade

Thrombin (Factor IIa) is the final enzyme in the coagulation cascade, responsible for converting fibrinogen to fibrin, which forms the structural basis of a blood clot. The generation of thrombin is a tightly regulated process involving two main pathways: the intrinsic and extrinsic pathways, which converge on the activation of Factor X to Factor Xa. Factor Xa, in complex with Factor Va, then converts prothrombin (Factor II) to active thrombin.

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